

# Technical Support Center: 4-Methylmorpholine (NMM)

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest |                    |           |
|----------------------|--------------------|-----------|
| Compound Name:       | 4-Methylmorpholine |           |
| Cat. No.:            | B044366            | Get Quote |

This guide provides comprehensive information for the safe handling and storage of **4-Methylmorpholine** (NMM), tailored for researchers, scientists, and drug development professionals.

## **Frequently Asked Questions (FAQs)**

Q1: What is 4-Methylmorpholine (NMM)?

A1: **4-Methylmorpholine**, also known as N-Methylmorpholine (NMM), is a cyclic tertiary amine with the molecular formula C5H11NO.[1] It appears as a clear, colorless to light yellow liquid with a distinct ammonia-like odor.[1][2] NMM is a versatile organic compound used as a solvent, a catalyst in polyurethane foam production, a corrosion inhibitor, and an intermediate in the synthesis of pharmaceuticals and other fine chemicals.[1][3]

Q2: What are the primary hazards associated with NMM?

A2: NMM is a hazardous substance with multiple risks. It is a highly flammable liquid and its vapors can form explosive mixtures with air.[2][4][5] It is corrosive and can cause severe skin burns and serious eye damage.[2][5] Additionally, NMM is harmful if swallowed, inhaled, or if it comes into contact with the skin.[2][5]

Q3: What are the immediate effects of exposure to NMM?



A3: Contact with NMM can cause severe irritation and burns to the skin, eyes, and mucous membranes.[2][4] Inhalation may cause respiratory tract irritation, dizziness, or even lung edema, where fluid accumulates in the lungs—a reaction that can be delayed for up to 24 hours after exposure.[5] Ingestion can lead to gastrointestinal irritation and may be harmful.[2] [6]

Q4: Is NMM stable?

A4: NMM is generally stable under normal storage conditions.[4][7] However, it is incompatible with a range of materials and can react exothermically with acids.[4][8] Hazardous polymerization will not occur.[7]

## **Physical and Chemical Properties**

The following table summarizes the key quantitative data for **4-Methylmorpholine**.

| Property          | Value   |  |
|-------------------|---|--|
| Molecular Formula | C5H11NO[1][3]                                 |  |
| Molecular Weight  | 101.15 g/mol [2][3]                           |  |
| Appearance        | Colorless to light yellow liquid[1]           |  |
| Odor              | Ammonia-like[2][4]                            |  |
| Melting Point     | -66 °C (-87 °F)[1][3][9]                      |  |
| Boiling Point     | 115-116 °C (239-241 °F) at 750 mm Hg[1][3][9] |  |
| Flash Point       | 14 °C (57.2 °F) - 24 °C (75 °F)[1][4][10]     |  |
| Density           | 0.92 g/mL at 25 °C[1][3][9]                   |  |
| Vapor Pressure    | 18 mm Hg at 20 °C[3][9]                       |  |
| Water Solubility  | >500 g/L (miscible) at 20 °C[9]               |  |
| Explosive Limits  | Lower: 2.2% / Upper: 11.8%[9][10]             |  |

## **Handling and Personal Protective Equipment (PPE)**



Q5: What engineering controls are required when working with NMM?

A5: Always handle NMM in a well-ventilated area, preferably inside a chemical fume hood, to keep airborne concentrations low.[11][12] Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[7] All equipment used for handling the product must be grounded to prevent static discharge, which could be an ignition source.[4][5]

Q6: What Personal Protective Equipment (PPE) is mandatory for handling NMM?

A6: A comprehensive PPE setup is critical. This includes:

- Eye/Face Protection: Wear tightly sealed chemical safety goggles and a face shield.[7]
   Standard safety glasses are not sufficient. Contact lenses should not be worn as they can absorb and concentrate irritants.[11]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent any skin exposure.[5][7] An apron or lab coat is also necessary.
- Respiratory Protection: If ventilation is inadequate or if there is a risk of exceeding exposure limits, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[7]

Q7: How should I prevent static electricity buildup when transferring NMM?

A7: NMM is highly flammable and its vapors can be ignited by static discharge. Always use explosion-proof electrical and ventilating equipment.[5] Ground and bond containers and receiving equipment during transfer.[5] Use only non-sparking tools.[5]

### **Storage Guidelines**

Q8: What are the correct storage conditions for NMM?

A8: NMM should be stored in a cool, dry, and well-ventilated area designated for flammable liquids.[5][11] The storage area should be secured and locked.[5] Keep containers tightly sealed and protected from physical damage.[5][11] Store away from heat, sparks, open flames,

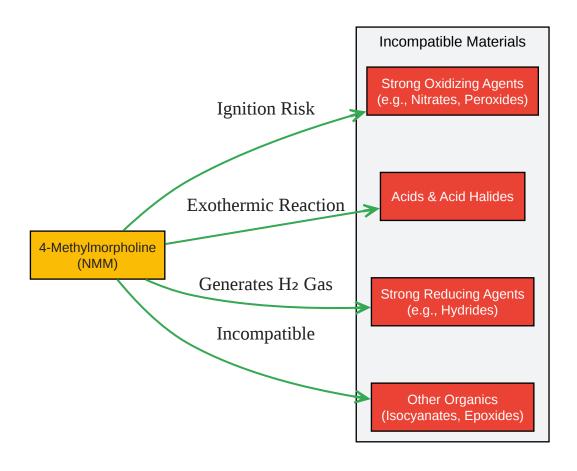


and other ignition sources.[5] Some suppliers recommend refrigerated storage to maintain product quality.[7][13]

Q9: What materials are incompatible with NMM?

A9: NMM is incompatible with several classes of chemicals and should not be stored with them. These include:

- Strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches)[7][11]
- Acids and acid halides[2][4]
- Acid anhydrides[2][4]
- Isocyanates, epoxides, and phenols[2][4]
- Strong reducing agents (e.g., hydrides), as this combination can generate flammable hydrogen gas.[2][4]





Click to download full resolution via product page

Caption: Incompatible material classes for **4-Methylmorpholine**.

# Troubleshooting and Emergency Protocols Experimental Protocols: First Aid

Q10: What is the first aid protocol for eye or skin contact with NMM?

A10: Immediate action is crucial to prevent severe injury.

- Eye Contact: Immediately flush the eyes with copious amounts of running water for at least 15 minutes, making sure to hold the eyelids apart to ensure complete irrigation.[5] Removal of contact lenses should only be done by skilled personnel.[5] Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Immediately remove all contaminated clothing and footwear while flushing the affected skin with large amounts of water, using a safety shower if available.[5] Continue washing for at least 15 minutes. Seek immediate medical attention.[5][10]

Q11: What should I do in case of inhalation or ingestion of NMM?

#### A11:

- Inhalation: Move the affected person to fresh air immediately.[5][10] Keep them warm and at rest.[5] If breathing has stopped, perform artificial respiration (avoiding mouth-to-mouth).[5]
   [10] Since lung edema can be delayed, medical observation for up to 24 hours may be necessary even if symptoms are not immediately apparent.[5] Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting.[10][14] Have the conscious person rinse their mouth thoroughly with water and then drink plenty of water.[7][14] Call a physician or poison control center immediately.[10]

### **Experimental Protocols: Spill Cleanup**

Q12: How do I handle a small NMM spill in the lab?

#### Troubleshooting & Optimization





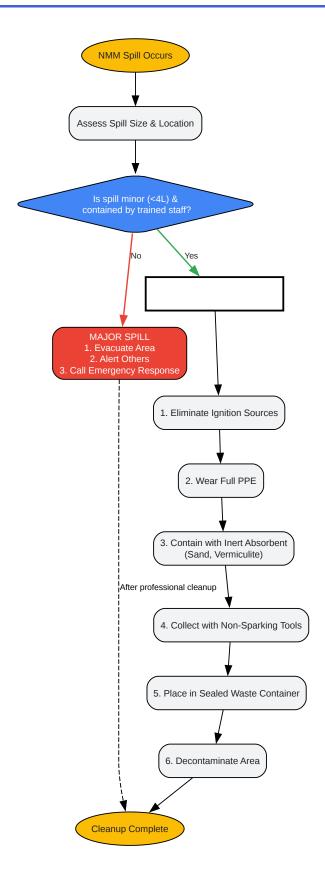
A12: For minor spills (< 4L) that do not pose a significant threat, trained local personnel can manage the cleanup.[15]

- Alert & Secure: Alert personnel in the immediate area. Eliminate all sources of ignition (flames, sparks, hot surfaces).[4][5]
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.[16]
- Wear PPE: Don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[5][11]
- Contain & Absorb: Create a dike around the spill's outer edges using an inert, non-combustible absorbent material like vermiculite, sand, or earth.[4][15][16] Do NOT use paper towels or other combustible materials.[15] Work from the outside of the spill toward the center to prevent spreading.[16][17]
- Collect Waste: Carefully scoop the absorbed material using non-sparking tools into a suitable, labeled, and sealable container for hazardous waste disposal.[4][15]
- Decontaminate: Clean the spill area with soap and water, followed by a final rinse.
- Dispose: Dispose of the sealed waste container and any contaminated PPE according to institutional and local hazardous waste regulations.

Q13: When does an NMM spill become an emergency requiring evacuation?

A13: A spill is considered a major emergency if it involves a large quantity, is in a poorly ventilated area, presents a fire or explosion hazard, or if personnel are not trained or equipped to handle it.[15][18] In such cases, evacuate the area immediately, alert others, and contact your institution's emergency response team.





Click to download full resolution via product page

Caption: Decision workflow for responding to a 4-Methylmorpholine spill.



## **Experimental Protocols: Firefighting**

Q14: How should a fire involving NMM be handled?

#### A14:

- Evacuation: If the fire is large or cannot be immediately controlled, evacuate the area and activate the fire alarm.
- Extinguishing Media: For a small fire, use a dry chemical, carbon dioxide (CO2), or alcohol-resistant foam extinguisher.[2][4] A water spray can be used to cool fire-exposed containers and control vapors, but a direct water stream may be ineffective.[2][4]
- Firefighter Precautions: Firefighting personnel must wear full protective clothing and a self-contained breathing apparatus (SCBA).[7] Vapors are heavier than air and may travel to an ignition source and flash back.[4]
- Container Hazard: Be aware that containers of NMM may explode when heated.[4] If
  possible and safe to do so, move undamaged containers away from the fire.[2][4] Fight the
  fire from a maximum distance if tanks are involved.[2]

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. innospk.com [innospk.com]
- 2. 4-Methylmorpholine | C5H11NO | CID 7972 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. What is 4-Methylmorpholine?\_Chemicalbook [chemicalbook.com]
- 4. 4-METHYLMORPHOLINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. 4-Methylmorpholine N-oxide(7529-22-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

#### Troubleshooting & Optimization

Check Availability & Pricing



- 7. fishersci.com [fishersci.com]
- 8. 4-Methylmorpholine | 109-02-4 [chemicalbook.com]
- 9. chembk.com [chembk.com]
- 10. fishersci.com [fishersci.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. aksci.com [aksci.com]
- 13. fishersci.fr [fishersci.fr]
- 14. nugentec.com [nugentec.com]
- 15. jk-sci.com [jk-sci.com]
- 16. qmul.ac.uk [qmul.ac.uk]
- 17. ehs.gatech.edu [ehs.gatech.edu]
- 18. chemkleancorp.com [chemkleancorp.com]
- To cite this document: BenchChem. [Technical Support Center: 4-Methylmorpholine (NMM)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044366#safe-handling-and-storage-of-4-methylmorpholine]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com